

Personal protective equipment for handling Di(pyridin-3-yl)methanone

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Compound of Interest

Compound Name: Di(pyridin-3-yl)methanone

Cat. No.: B189070

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Essential Safety and Handling Guide for Di(pyridin-3-yl)methanone

This guide provides immediate and essential safety protocols for laboratory professionals engaged in research, scientific analysis, and drug development who handle **Di(pyridin-3-yl)methanone**. Adherence to these procedures is critical for ensuring personal safety and proper logistical management.

Hazard Identification and Classification

Di(pyridin-3-yl)methanone is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Below is a summary of its hazard classifications according to the Globally Harmonized System (GHS).^{[1][2]}

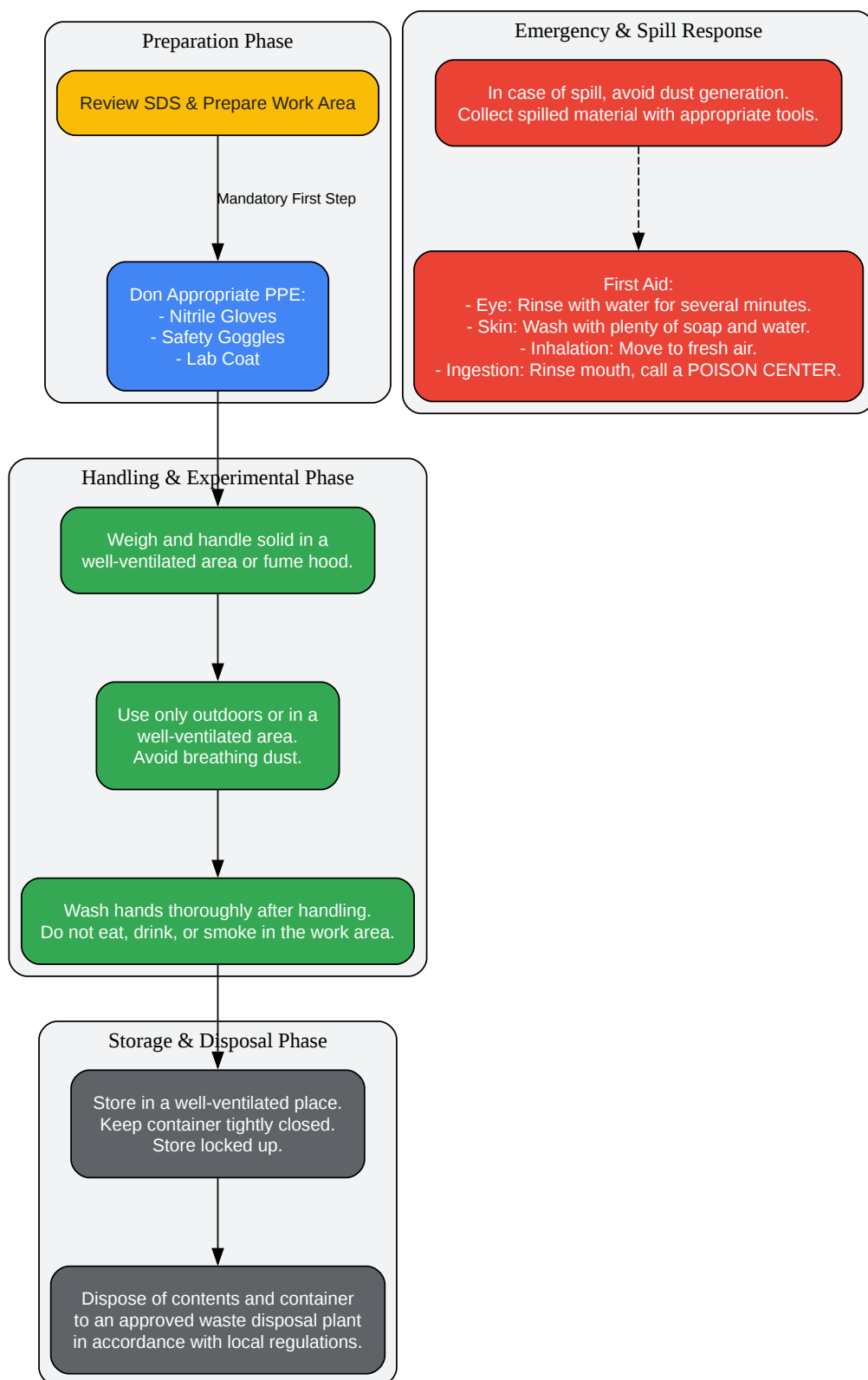
Hazard Class	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed. ^{[1][2]}
Skin Irritation	H315	Causes skin irritation. ^{[1][2]}
Eye Irritation	H319	Causes serious eye irritation. ^{[1][2]}
Specific Target Organ Toxicity	H335	May cause respiratory irritation. ^{[1][2]}

Signal Word: Warning[2]

GHS Pictogram: GHS07 (Exclamation Mark)

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach is essential when working with **Di(pyridin-3-yl)methanone**. The following workflow outlines the procedural steps from preparation to disposal, emphasizing the required personal protective equipment at each stage.



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Caption: Workflow for Safe Handling of **Di(pyridin-3-yl)methanone**.

Step-by-Step Handling Procedures

- Engineering Controls: Always handle **Di(pyridin-3-yl)methanone** in a well-ventilated area. [1][2] The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield to protect against dust particles and splashes.[2]
 - Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are mandatory.[2] Inspect gloves for any tears or punctures before use.
 - Skin and Body Protection: A lab coat must be worn to prevent skin contact.[2] Ensure it is fully buttoned.
- Handling Practices:
 - Avoid breathing dust, fumes, or vapors.[1][2]
 - Wash hands thoroughly with soap and water after handling the substance.[1][2]
 - Do not eat, drink, or smoke in the laboratory or any area where this chemical is handled or stored.[1][2]
 - Take off any contaminated clothing and wash it before reuse.[1][2]

Disposal Plan

Proper disposal of **Di(pyridin-3-yl)methanone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Disposal Method: Dispose of the contents and the container at an approved waste disposal facility.[2] All disposal practices must be in strict accordance with local, regional, and national

environmental regulations. Do not dispose of this chemical down the drain.

- Contaminated Packaging: Handle contaminated containers in the same manner as the substance itself.

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

- If Swallowed: Call a POISON CENTER or a doctor if you feel unwell.^{[1][2]} Rinse the mouth with water.^{[1][2]}
- If on Skin: Wash the affected area with plenty of soap and water.^{[1][2]} If skin irritation occurs, seek medical advice.^{[1][2]}
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.^{[1][2]} Call a POISON CENTER or a doctor if you feel unwell.^{[1][2]}
- If in Eyes: Rinse cautiously with water for several minutes.^{[1][2]} If present and easy to do, remove contact lenses.^{[1][2]} Continue rinsing.^{[1][2]} If eye irritation persists, get medical advice or attention.^{[1][2]}

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References

- 1. Di(pyridin-3-yl)methanone [chemdict.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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